

# Unveiling 2-(2-Chlorophenyl)acetohydrazide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-(2-Chlorophenyl)acetohydrazide

Cat. No.: B1363106

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## Abstract

**2-(2-Chlorophenyl)acetohydrazide** is a carbohydrazide compound that has garnered interest as a versatile building block in the synthesis of various heterocyclic compounds with potential pharmacological activities. While the definitive discovery and detailed historical timeline of this specific compound are not extensively documented in publicly available literature, its synthesis and utility are inferred from the broader context of hydrazide chemistry. This technical guide provides a detailed overview of its synthesis, physicochemical properties, and its role as a key intermediate in the development of potentially bioactive molecules. Although direct biological activity data for **2-(2-Chlorophenyl)acetohydrazide** is limited, the known antimicrobial and anti-inflammatory properties of its derivatives suggest a promising scaffold for further drug discovery efforts.

## Introduction

Hydrazides are a class of organic compounds characterized by the presence of a CONHNH<sub>2</sub> functional group. They are known to be important precursors in the synthesis of a wide array of heterocyclic systems, including pyrazoles, oxadiazoles, and triazoles. These heterocyclic motifs are prevalent in many biologically active compounds, contributing to their diverse pharmacological profiles. **2-(2-Chlorophenyl)acetohydrazide**, with its reactive hydrazide moiety and a substituted phenyl ring, serves as a valuable synthon for introducing the 2-chlorophenylacetyl group into more complex molecular architectures.

## Physicochemical Properties

A summary of the known physicochemical properties of **2-(2-Chlorophenyl)acetohydrazide** is presented in Table 1.

Table 1: Physicochemical Data of **2-(2-Chlorophenyl)acetohydrazide**

Property	Value	Source
CAS Number	22631-60-3	MSDS
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> O	MSDS
Molecular Weight	184.62 g/mol	MSDS
Appearance	Not specified (likely a solid)	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Solubility	Not specified	-

## Synthesis of 2-(2-Chlorophenyl)acetohydrazide

The primary synthetic route to **2-(2-Chlorophenyl)acetohydrazide** involves the hydrazinolysis of the corresponding ester, ethyl 2-(2-chlorophenyl)acetate. This reaction is a standard and widely used method for the preparation of acylhydrazides.

## Experimental Protocol: Synthesis via Hydrazinolysis

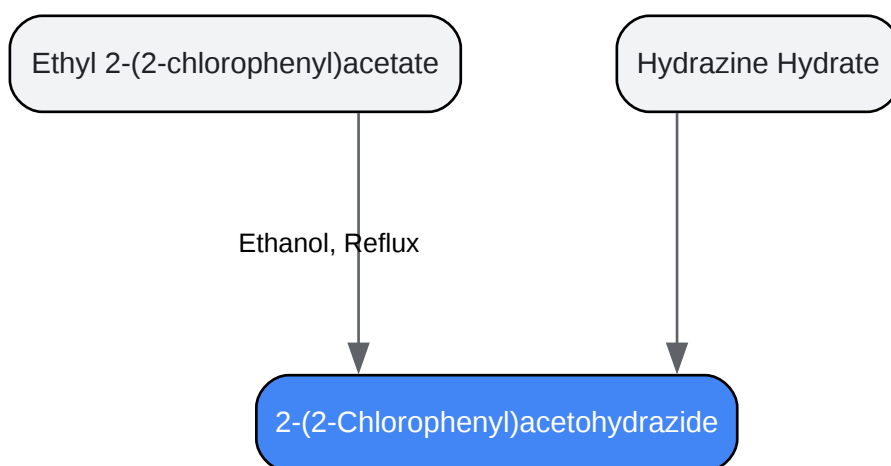
This protocol is adapted from the synthesis of structurally similar acetohydrazide derivatives.<sup>[1]</sup>

Materials:

- Ethyl 2-(2-chlorophenyl)acetate
- Hydrazine hydrate (80-100%)
- Ethanol (absolute)

## Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve ethyl 2-(2-chlorophenyl)acetate in absolute ethanol.
- Add an excess of hydrazine hydrate to the solution (typically 2-3 equivalents).
- The reaction mixture is then heated to reflux and maintained at this temperature for several hours (the exact time may vary and should be monitored by thin-layer chromatography).
- After the reaction is complete, the mixture is cooled to room temperature, and the excess solvent is removed under reduced pressure.
- The resulting crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to yield pure **2-(2-Chlorophenyl)acetohydrazide**.

Diagram 1: Synthetic Pathway for **2-(2-Chlorophenyl)acetohydrazide**[Click to download full resolution via product page](#)

Caption: General synthetic scheme for **2-(2-Chlorophenyl)acetohydrazide**.

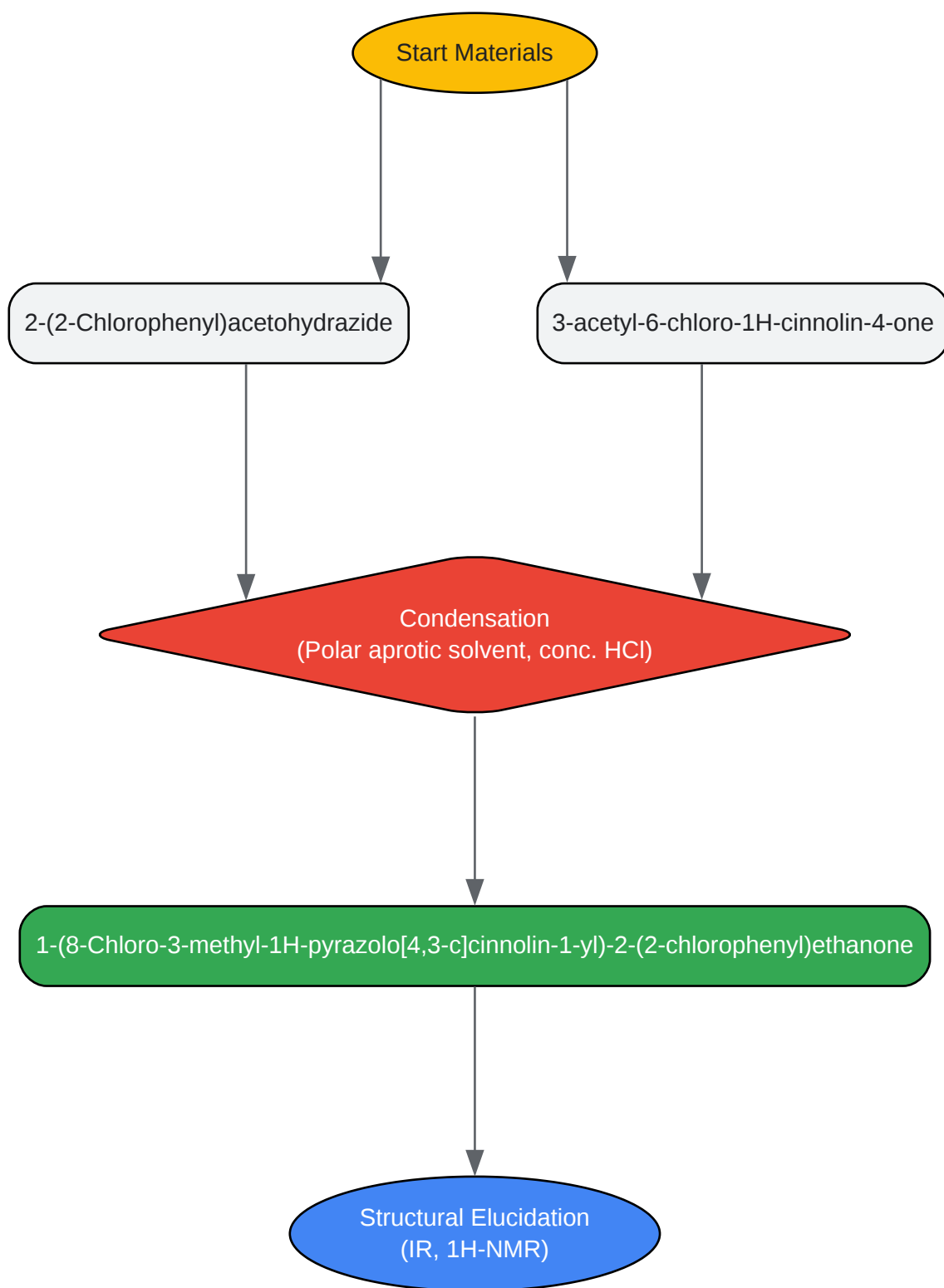
## Role as a Synthetic Intermediate

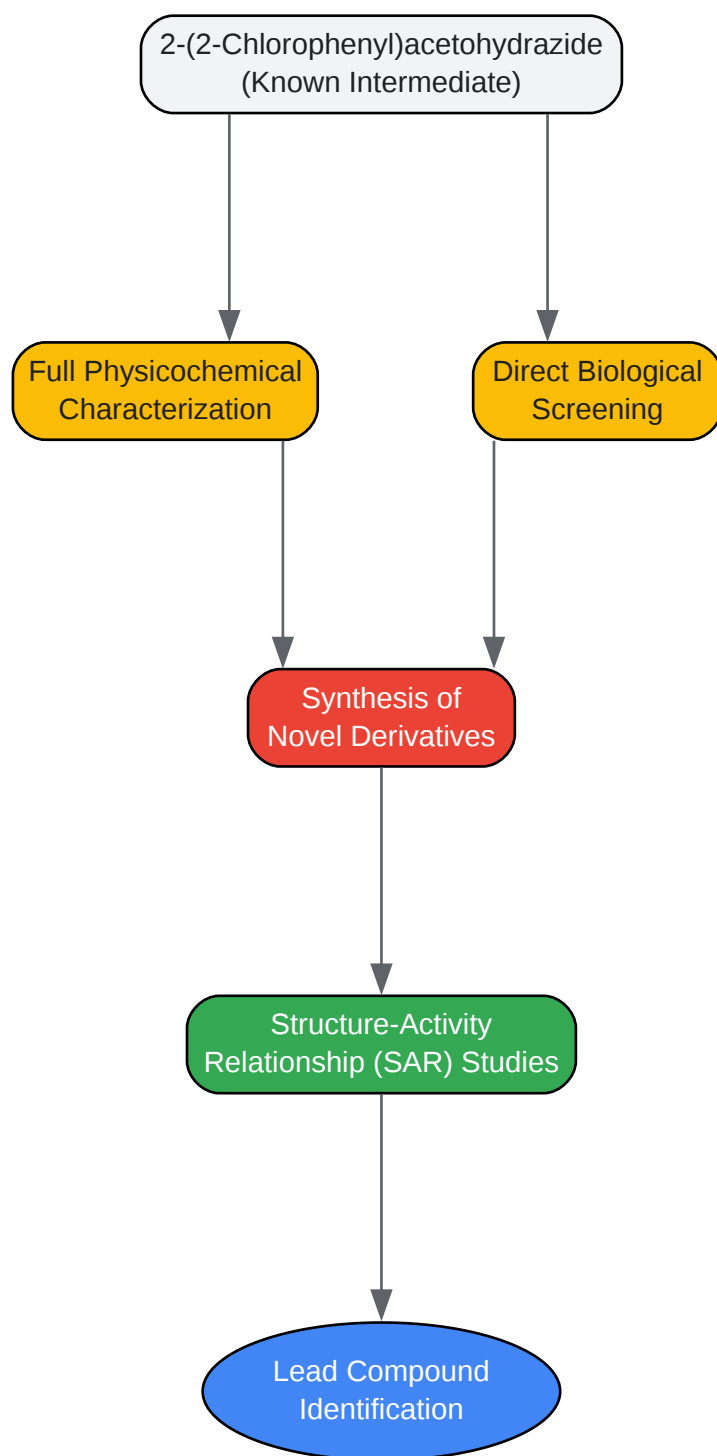
**2-(2-Chlorophenyl)acetohydrazide** is primarily utilized as an intermediate in the synthesis of more complex molecules. Its hydrazide functionality allows for condensation reactions with

various carbonyl compounds to form hydrazones, which can then be cyclized to afford a variety of heterocyclic structures.

One documented application is its use in the synthesis of 1-(8-Chloro-3-methyl-1H-pyrazolo[4,3-c]cinnolin-1-yl)-2-(2-chlorophenyl)ethanone.<sup>[2]</sup> In this synthesis, **2-(2-Chlorophenyl)acetohydrazide** is condensed with 3-acetyl-6-chloro-1H-cinnolin-4-one.

Diagram 2: Experimental Workflow for the Synthesis of a Pyrazolocinnoline Derivative





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## References

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